

safety and handling of 5-(1-Methylbutyl)-1,3,4-thiadiazol-2-amine

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Compound of Interest

Compound Name: 5-(1-Methylbutyl)-1,3,4-thiadiazol-2-amine

Cat. No.: B1598428

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An In-Depth Technical Guide to the Safe Handling of 5-(1-Methylbutyl)-1,3,4-thiadiazol-2-amine

Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data for **5-(1-Methylbutyl)-1,3,4-thiadiazol-2-amine** (CAS No. 72836-32-9) is publicly available. The following guide is synthesized based on data from structurally analogous 2-amino-5-alkyl-1,3,4-thiadiazole compounds. This approach, known as chemical analogy, is a standard practice for hazard assessment of novel or sparsely studied substances. All procedures must be conducted with a thorough, case-by-case risk assessment by qualified personnel.

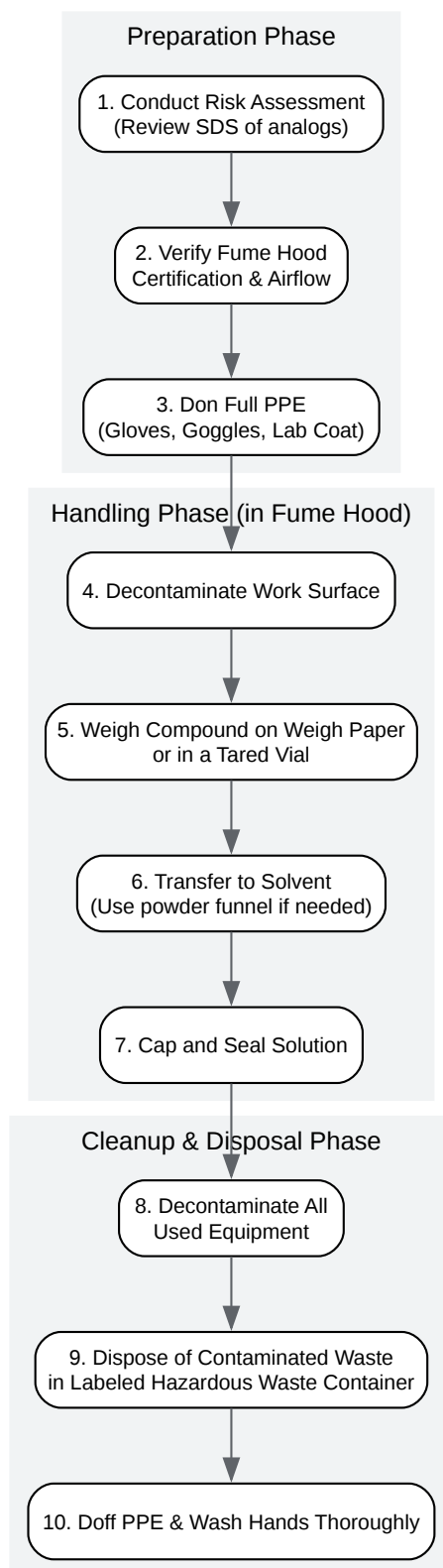
**Executive Summary

This document provides a detailed technical guide for the safe handling, storage, and disposal of **5-(1-Methylbutyl)-1,3,4-thiadiazol-2-amine**, a heterocyclic amine of interest in chemical synthesis and drug discovery. The recommendations herein are grounded in the known hazard profiles of similar 2-amino-1,3,4-thiadiazole derivatives. The core principle of this guide is the stringent application of the Precautionary Principle to minimize exposure and mitigate risks in a research and development setting. Key sections cover hazard identification, exposure controls, detailed handling protocols, and emergency procedures.

Chemical Identity and Inferred Hazard Profile

5-(1-Methylbutyl)-1,3,4-thiadiazol-2-amine is a substituted aminothiadiazoole. The 1,3,4-thiadiazole ring is a common scaffold in pharmacologically active molecules, recognized for its metabolic stability and diverse biological activities.[1][2] However, the amine substitution classifies it as a heterocyclic amine, a class of compounds that requires careful handling due to potential biological activity and, in some cases, carcinogenicity, though this is highly structure-dependent.[3][4]

Chemical Structure



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References

- 1. dovepress.com [dovepress.com]
- 2. Synthetic Compounds with 2-Amino-1,3,4-Thiadiazole Moiety Against Viral Infections - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Recent advances in heterocyclic aromatic amines: An update on food safety and hazardous control from food processing to dietary intake - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Heterocyclic amine - Wikipedia [en.wikipedia.org]
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